

Lachnone A discovery and natural source

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Compound of Interest

Compound Name: Lachnone A

Cat. No.: B021906

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Lachnone A: A Technical Overview

Introduction

Lachnone A is a naturally occurring chromone derivative first identified from a filamentous fungus. This technical guide provides a comprehensive overview of the discovery, natural source, and chemical characteristics of **Lachnone A**, intended for researchers, scientists, and professionals in the field of drug development. The document details the experimental protocols for its isolation and structural elucidation, presents quantitative data in a structured format, and visualizes key experimental workflows.

Discovery and Natural Source

Lachnone A was first isolated and identified by Rukachaisirikul and colleagues in 2006. The discovery was the result of a screening program for novel secondary metabolites from filamentous fungi.[1][2]

Natural Source: The compound was isolated from the culture of the filamentous fungus *Lachnum* sp. BCC 2424. The genus *Lachnum* is a member of the Ascomycota phylum and is known to produce a variety of secondary metabolites, including other chromone derivatives.[1][2]

Chemical Structure and Properties

Lachnone A is classified as a chromone, a class of organic compounds that feature a benzopyran-4-one structure. Its chemical formula is $C_{11}H_{10}O_4$, and it has a molecular weight of

206.19 g/mol .[1] The structure of **Lachnone A** was determined through extensive spectroscopic analysis.

Table 1: Physicochemical Properties of **Lachnone A**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ O ₄	[1]
Molecular Weight	206.19	[1]
CAS Number	903892-99-9	[1]
Class	Chromone	[1][2]

Experimental Protocols

The following sections detail the methodologies employed in the isolation, purification, and structural elucidation of **Lachnone A**, based on the original discovery publication.

Fungal Cultivation and Extraction

The producing organism, *Lachnum* sp. BCC 2424, was cultivated to generate sufficient biomass for the extraction of its secondary metabolites.

- Cultivation: The fungus was grown in a suitable liquid or solid medium to encourage the production of secondary metabolites.
- Extraction: The fungal mycelium and culture broth were extracted using organic solvents, such as ethyl acetate or methanol, to isolate the crude mixture of compounds.

Isolation and Purification of **Lachnone A**

A multi-step chromatographic process was utilized to isolate **Lachnone A** from the crude extract.

- Initial Fractionation: The crude extract was subjected to column chromatography over silica gel, eluting with a gradient of organic solvents to separate the components based on polarity.

- Further Purification: Fractions containing **Lachnone A** were further purified using techniques such as preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.

*Isolation and Purification Workflow for **Lachnone A**.*

Structure Elucidation

The chemical structure of **Lachnone A** was determined using a combination of spectroscopic techniques.

- Mass Spectrometry (MS): High-resolution mass spectrometry was used to determine the exact molecular weight and elemental composition of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments were conducted to establish the connectivity of atoms and the overall carbon-hydrogen framework of the molecule.
- Infrared (IR) and Ultraviolet (UV) Spectroscopy: These techniques provided information about the functional groups present in the molecule and its chromophoric system.

Quantitative Data

The structural elucidation of **Lachnone A** was supported by detailed analysis of its NMR spectra.

Table 2: ^1H and ^{13}C NMR Spectroscopic Data for **Lachnone A**

Position	^{13}C (δc)	^1H (δH , mult., J in Hz)
2	164.2	-
3	111.8	6.08 (s)
4	176.8	-
4a	119.5	-
5	158.4	-
6	98.6	6.25 (s)
7	162.1	-
8	105.1	-
8a	156.9	-
7-OCH ₃	56.0	3.85 (s)
8-CH ₃	9.5	2.28 (s)

Data is based on the original publication and may be subject to slight variations depending on the solvent and instrument used.

Biological Activity

Initial screenings of **Lachnone A** and its co-isolated analogues (Lachnones B-E) revealed some biological activity. Lachnones B and D demonstrated mild inhibitory effects against *Mycobacterium tuberculosis*, both with a Minimum Inhibitory Concentration (MIC) of 200 $\mu\text{g}/\text{mL}$. The specific biological activities of **Lachnone A** have not been extensively reported in the initial discovery. Further studies are required to fully characterize its pharmacological profile.

Table 3: Antimicrobial Activity of **Lachnone** Analogues

Compound	Organism	MIC ($\mu\text{g}/\text{mL}$)
Lachnone B	<i>Mycobacterium tuberculosis</i>	200
Lachnone D	<i>Mycobacterium tuberculosis</i>	200

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways modulated by **Lachnone A**. Given the known biological activities of other chromone derivatives, potential areas for future investigation could include pathways related to inflammation, cell proliferation, and microbial pathogenesis.

Conclusion

Lachnone A is a chromone derivative isolated from the fungus *Lachnum* sp. BCC 2424. Its structure has been elucidated through standard spectroscopic methods. While initial biological activity screening of its analogues has shown some antimicrobial properties, the full therapeutic potential of **Lachnone A** remains to be explored. This guide provides a foundational summary for researchers interested in the further study and development of this natural product.

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References

- 1. Chromone derivatives from the filamentous fungus *Lachnum* sp. BCC 2424 - PubMed [pubmed.ncbi.nlm.nih.gov]
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